

# The Aqueous Solubility of Urea Phosphate: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Urea phosphate*

Cat. No.: *B3432535*

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This in-depth technical guide provides a comprehensive overview of the aqueous solubility of **urea phosphate**. **Urea phosphate**, a 1:1 adduct of urea and phosphoric acid, is a compound of interest in various fields, including agriculture and pharmaceuticals, due to its high content of nitrogen and phosphorus and its acidic nature.<sup>[1][2]</sup> Understanding its solubility is critical for its application in solution-based formulations, crystallization processes, and drug delivery systems. This document details the quantitative solubility data, experimental protocols for its determination, and the key factors influencing its dissolution in water.

## Quantitative Solubility of Urea Phosphate in Water

**Urea phosphate** is highly soluble in water, a characteristic that is strongly dependent on temperature.<sup>[3]</sup> The dissolution process is endothermic, meaning that solubility increases with an increase in temperature.<sup>[4]</sup> A notable solubility value is approximately 960 g/L at 20 °C.<sup>[5]</sup> For a more detailed understanding, the following table summarizes the mole fraction solubility of **urea phosphate** in water at various temperatures.

Table 1: Solubility of **Urea Phosphate** in Water at Different Temperatures

Temperature (K)	Temperature (°C)	Mole Fraction (x10 <sup>2</sup> )	Solubility ( g/100g H <sub>2</sub> O)
277.00	3.85	2.58	38.86
281.35	8.20	2.93	44.98
286.13	12.98	3.53	55.61
290.75	17.60	4.18	68.10
295.46	22.31	4.82	81.33
300.15	26.00	5.34	92.51
305.46	32.31	6.31	114.12
310.15	37.00	7.46	140.73
315.38	42.23	9.46	189.69
319.38	46.23	11.09	234.33
323.36	50.21	12.71	282.85
327.16	54.01	14.62	345.57
332.16	59.01	17.53	451.93
337.03	63.88	20.80	598.81
341.20	68.05	23.53	748.24
344.20	71.05	25.96	889.34
347.57	74.42	28.07	1033.47
350.50	77.35	30.88	1243.61
352.57	79.42	33.18	1445.69
354.50	81.35	35.45	1673.81

This data is derived from the experimental mole fraction data presented in the Journal of Chemical & Engineering Data.[3][6][7][8] The solubility in g/100g H<sub>2</sub>O has been calculated for easier interpretation.

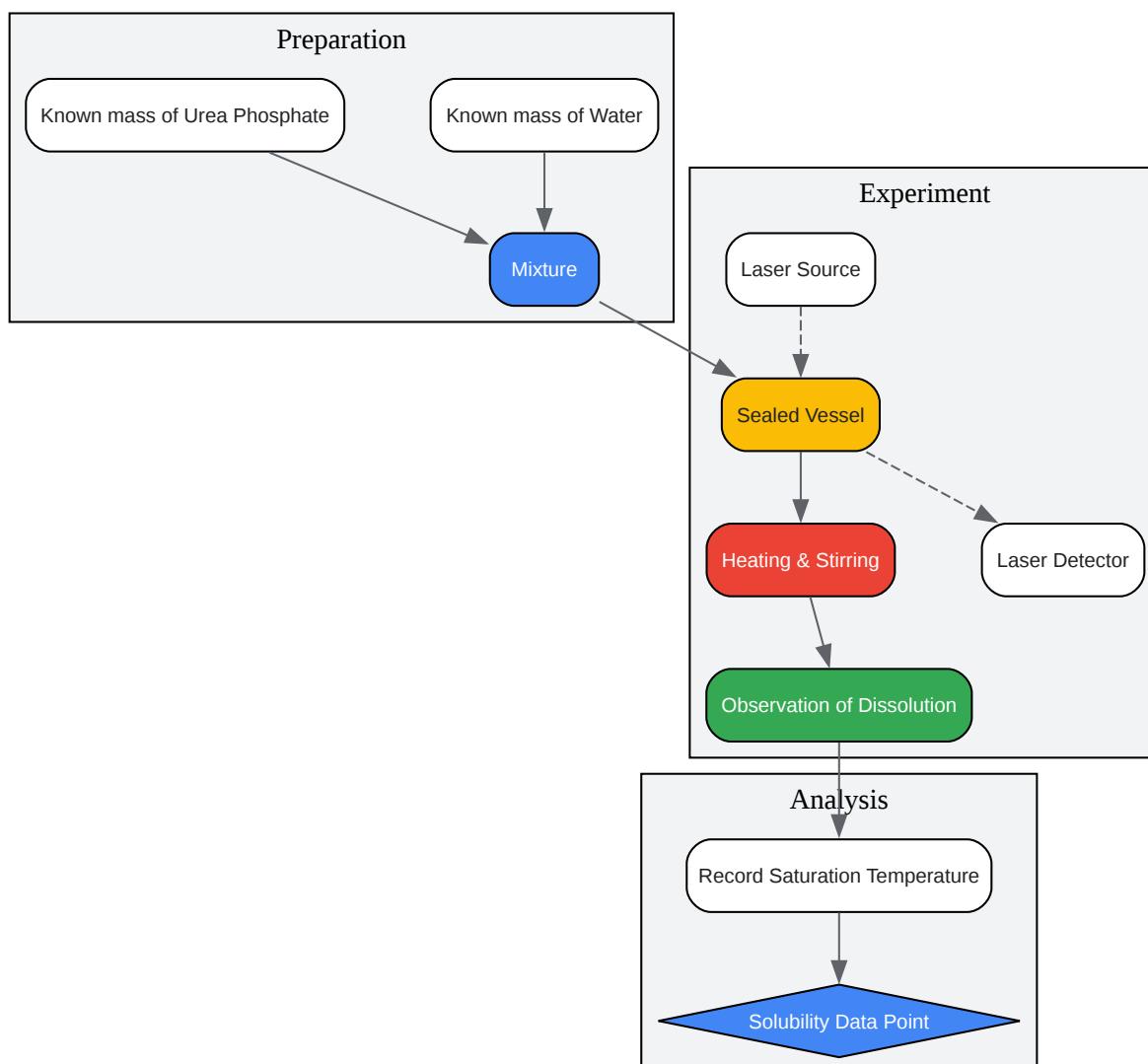
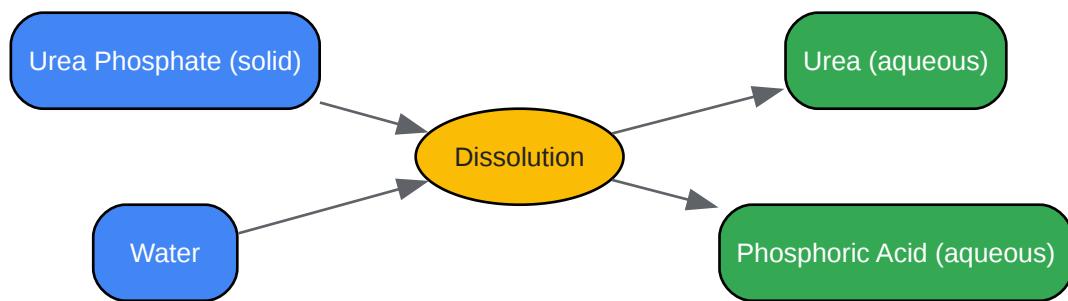
# Factors Influencing the Solubility of Urea Phosphate

Several factors can influence the solubility of **urea phosphate** in aqueous solutions:

- Temperature: As demonstrated in Table 1, temperature is a primary factor. The positive correlation between temperature and solubility is significant, making cooling crystallization a viable method for producing high-purity **urea phosphate**.<sup>[3]</sup>
- pH: **Urea phosphate** solutions are strongly acidic.<sup>[1]</sup> A 1% aqueous solution exhibits a pH of approximately 1.89.<sup>[5]</sup> This inherent acidity influences the speciation of phosphate ions in solution. While urea's solubility is relatively constant over a wide pH range, it can decrease in very acidic or basic conditions.<sup>[9]</sup> The acidic nature of the solution can also prevent the precipitation of other salts, such as calcium and magnesium phosphates.<sup>[1]</sup>
- Common Ion Effect: The presence of a common ion, such as phosphate from an additional source like phosphoric acid, can reduce the solubility of **urea phosphate**.<sup>[10]</sup> This is due to Le Chatelier's principle, where the equilibrium of the dissolution process shifts to favor the solid, undissolved state. This effect is more pronounced at higher temperatures.
- Presence of Other Solutes: The addition of other solutes can impact the solubility of **urea phosphate**. For instance, the presence of urea can initially increase the solubility of **urea phosphate** in a ternary system of **urea phosphate**-urea-water, before decreasing at higher urea concentrations.<sup>[2]</sup> Conversely, impurities such as iron, aluminum, and magnesium ions can decrease the yield of crystallized **urea phosphate**.<sup>[11]</sup>

## Dissolution Mechanism and Kinetics

The dissolution of **urea phosphate** in water is an endothermic process with an enthalpy of dissolution of approximately  $+33.755 \pm 0.65$  kJ/mol.<sup>[4]</sup> Upon dissolution, **urea phosphate** freely dissociates into urea and phosphoric acid molecules.<sup>[1]</sup>



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## References

- 1. Urea phosphate - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. Solubility of urea phosphate in water + phosphoric acid from (277.00 to 354.50) K | Semantic Scholar [semanticscholar.org]
- 7. Making sure you're not a bot! [tib.eu]
- 8. Collection - Solubility of Urea Phosphate in Water + Phosphoric Acid from (277.00 to 354.50) K - Journal of Chemical & Engineering Data - Figshare [acs.figshare.com]
- 9. solubilityofthings.com [solubilityofthings.com]
- 10. jchemlett.com [jchemlett.com]
- 11. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)